

# basic safety and handling information for 5,12-Naphthacenequinone

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## Compound of Interest

Compound Name: 5,12-Naphthacenequinone

Cat. No.: B046369

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## Core Safety and Handling Guide for 5,12-Naphthacenequinone

This technical guide provides essential safety and handling information for **5,12-Naphthacenequinone**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases.

## Physicochemical Properties

**5,12-Naphthacenequinone** is a yellow to khaki solid powder.<sup>[1][2]</sup> Key physical and chemical properties are summarized below.

Property	Value
CAS Number	1090-13-7
Molecular Formula	C <sub>18</sub> H <sub>10</sub> O <sub>2</sub>
Molecular Weight	258.27 g/mol [3][4]
Melting Point	282-286 °C (decomposes)[1][2][4][5]
Boiling Point	361.53°C (rough estimate)[2][5]
Density	1.1584 - 1.336 g/cm <sup>3</sup> (estimate)[1][5]
Solubility	Insoluble in water.[1] Sparingly soluble in chloroform (heated), slightly soluble in DMF (heated) and DMSO (heated).[2]
Appearance	Light Yellow to Yellow Solid[6] / Khaki powder[2] / Dark brown powder[7]

## Safety and Hazard Information

According to one source, **5,12-Naphthacenequinone** is not classified as a hazardous substance or mixture under Regulation (EC) No. 1272/2008.[3] However, another source suggests it may cause irritation.[7] Due to the limited toxicological data, it is prudent to handle this chemical with care, assuming it may have uninvestigated hazardous properties.

Hazard Category	Statement
GHS Hazard Statements	H317: May cause an allergic skin reaction.[2] H319: Causes serious eye irritation.[2]
GHS Precautionary Statements	P261: Avoid breathing dust.[2] P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[2] P302+P352: IF ON SKIN: Wash with plenty of soap and water.[2] P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[2] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
Safety Statements	S22: Do not breathe dust.[5] S24/25: Avoid contact with skin and eyes.[5]

## Handling, Storage, and Personal Protective Equipment

Proper handling and storage procedures are crucial to minimize exposure and ensure the stability of **5,12-Naphthacenequinone**.

Aspect	Recommendation
Handling	Provide appropriate exhaust ventilation at places where dust is formed.[3] Avoid dust formation and breathing vapors, mist, or gas.[3]
Storage	Store in a cool place.[3] Keep the container tightly closed in a dry and well-ventilated place. [3] Recommended storage is at room temperature.[5][8]
Personal Protective Equipment (PPE)	Eye/Face Protection: Use safety glasses with side-shields or other equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[3] Hand Protection: Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.[3] Respiratory Protection: Type N95 (US) respirator is recommended.[4]

## First Aid Measures

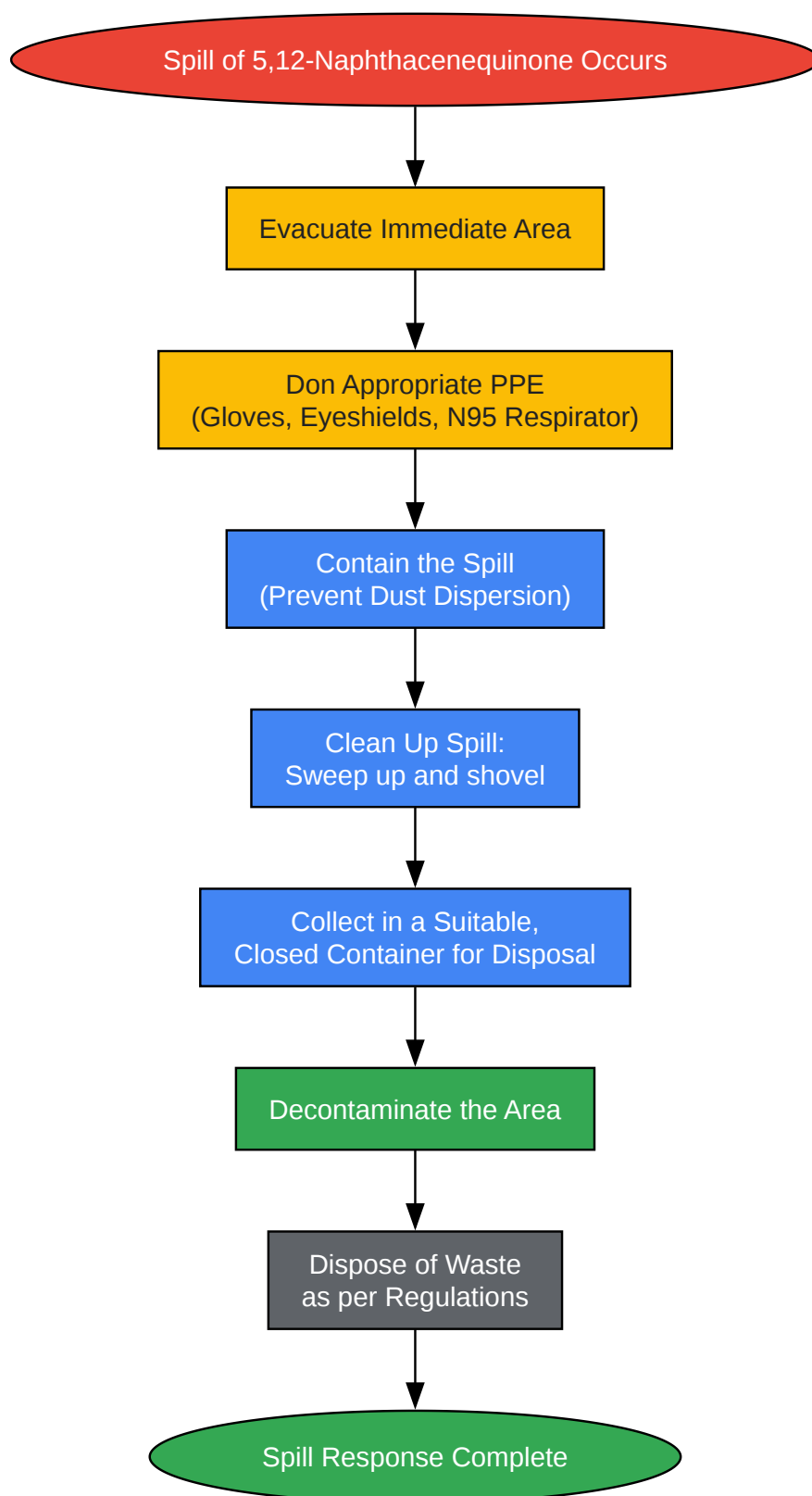
In case of exposure, the following first aid measures should be taken:

Exposure Route	First Aid Protocol
Inhalation	If breathed in, move person into fresh air. If not breathing, give artificial respiration.[3]
Skin Contact	Wash off with soap and plenty of water.[3]
Eye Contact	Flush eyes with water as a precaution.[3]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water.[3]

## Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

Workflow for Handling a Spill of **5,12-Naphthacenequinone**



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Caption: Workflow for a chemical spill of **5,12-Naphthacenequinone**.

## Experimental Protocols

Detailed experimental protocols for the toxicological and safety testing of **5,12-Naphthacenequinone** are not readily available in the public domain. The provided safety information is based on existing Safety Data Sheets, which are compilations of known data and general chemical safety principles. For specific experimental designs, researchers should consult standard toxicology testing guidelines from regulatory bodies such as the OECD or EPA and adapt them for this specific compound, starting with in vitro assays to assess cytotoxicity, mutagenicity, and irritation potential before proceeding to more complex studies if warranted. It is important to note that the chemical, physical, and toxicological properties of this compound have not been thoroughly investigated.[3]

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